

Essential Safety and Logistical Information for Handling Aluminium Iodide

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Compound of Interest

Compound Name: Aluminium iodide

Cat. No.: B8577140

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This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **Aluminium iodide** (AlI_3), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical due to the compound's hazardous nature.

Hazard Summary

Aluminium iodide is a corrosive solid that causes severe skin burns and eye damage and may provoke an allergic skin reaction.[1][2][3] It reacts violently with water and is sensitive to air and light.[2][4][5]

Hazard Type	Description
Physical Hazards	Reacts violently with water.[2][3][4]
Health Hazards	Causes severe skin burns and eye damage (H314).[1][2][3] May cause an allergic skin reaction (H317).[1][3] Material is extremely destructive to the tissues of the mucous membranes and upper respiratory tract.[5]
Environmental Hazards	No specific data is available, but discharge into the environment must be avoided.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Aluminium iodide** to prevent exposure.[4]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][5]	Protects against dust, splashes, and severe eye damage.
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile rubber, 0.11 mm minimum thickness).[3] Fire/flammable resistant and impervious clothing.[1] Protective work clothing, including long sleeves and pants, and close-toed shoes.[3]	Prevents severe skin burns and allergic reactions upon contact.[1]
Respiratory Protection	A full-face respirator or a NIOSH/MSHA-approved respirator is required if exposure limits are exceeded or if dust is generated.[1][4]	Protects the respiratory system from irritation and damage due to dust inhalation.[6]

Operational and Disposal Plans

Handling Procedures

Handling must be performed in a controlled environment, taking precautions to avoid contact and dust formation.[1]

- Ventilation: Always handle **Aluminium iodide** in a well-ventilated area, preferably within a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[1][3]
- Inert Atmosphere: Handle the substance under a dry, inert gas (e.g., argon or nitrogen).[3][7]

- Avoid Contamination: Do not allow the product to come into contact with water or moisture, as it reacts violently.[4][5]
- Tool Usage: Use non-sparking tools to prevent ignition sources.[1]
- Personal Hygiene: Wash hands and face thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[3] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[1][3]

Storage Plan

Proper storage is crucial to maintain the stability of **Aluminium iodide** and prevent hazardous situations.

- Container: Store in a tightly sealed, original container.[1][3][5]
- Conditions: Keep in a dry, cool, well-ventilated, and dark place.[3][5] The storage area should be locked.[1][3]
- Compatibility: Store away from incompatible materials, particularly water and moisture.[3][4]

Emergency Protocols

Immediate and appropriate action is required in case of exposure or spillage.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water.[1][2] Seek immediate medical attention.[3]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention from an ophthalmologist.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][2]

Spill Response Protocol

In the event of a spill, follow these steps to contain and clean up the material safely.

- Evacuate: Immediately evacuate personnel to safe areas and keep people away from and upwind of the spill.[1]
- Ventilate: Ensure adequate ventilation in the spill area.[3]
- Equip: Wear full personal protective equipment, including respiratory protection, chemical-resistant gloves, eye protection, and protective clothing.[1][3]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Clean-up:

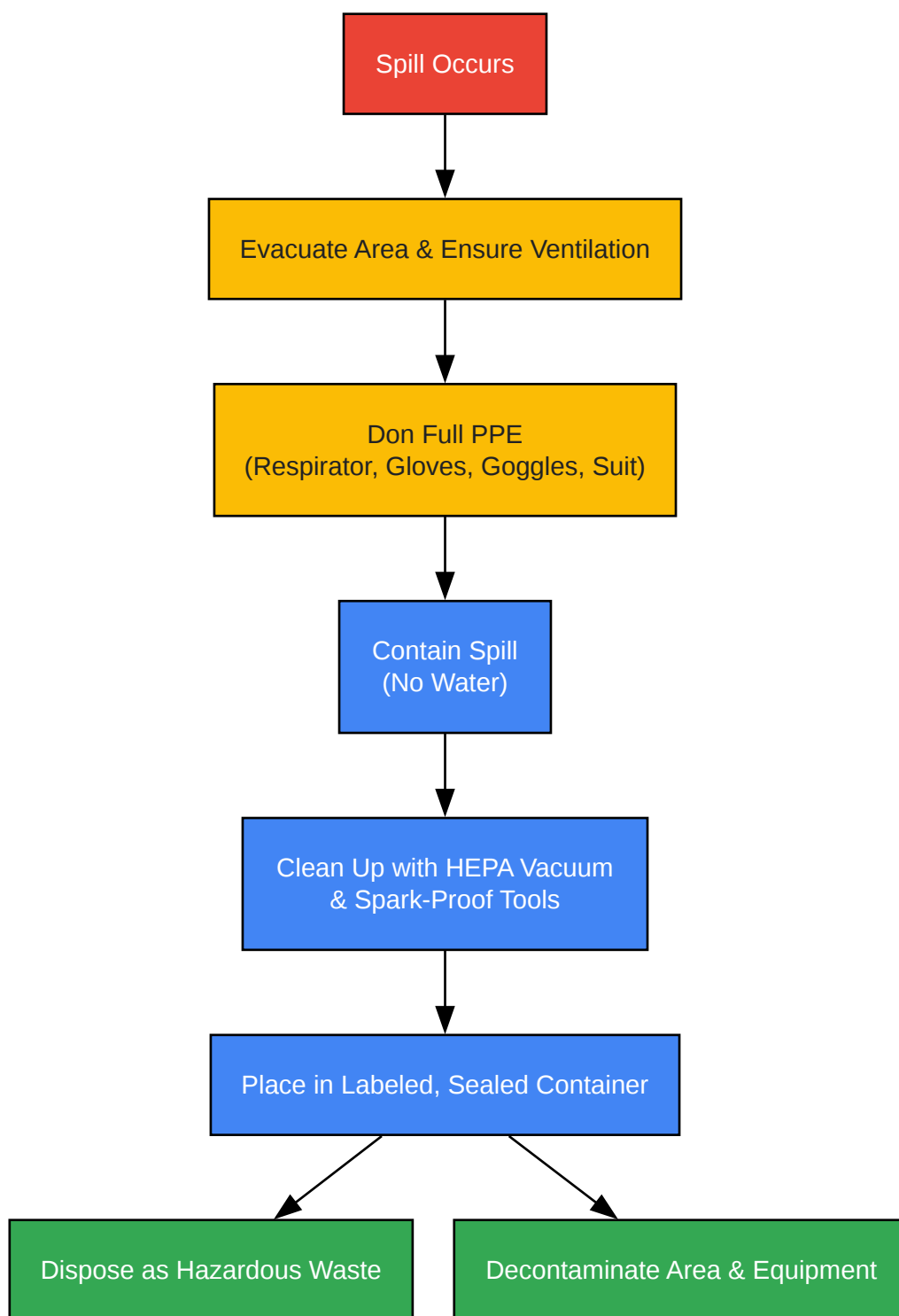
- Avoid dust formation.^[1] Do not use water or aqueous cleaning agents.^[3]
- Use spark-proof tools and explosion-proof equipment.^[1]
- Vacuum up the spill using a high-efficiency particulate absolute (HEPA) air filter.^[3]
- Collect the material and place it in a suitable, closed, and labeled container for disposal.^[1]
^[3]
- Decontaminate: Clean the affected area thoroughly.
- Dispose: Dispose of the waste in accordance with all applicable federal, state, and local regulations.^[1]

Disposal Plan

Chemical waste must be disposed of correctly to prevent environmental contamination and potential hazards.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.^[4]
- Procedure: Dispose of contents and containers at an approved waste disposal plant.^[2]^[3] Do not mix with other waste. Leave chemicals in their original containers. Handle uncleaned containers as you would the product itself.

Visual Workflow: Aluminium Iodide Spill Response



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Caption: Workflow for a safe response to an **Aluminium iodide** spill.

Quantitative Data Summary

Property	Value
Appearance	Red-brown solid.[2]
Molecular Formula	AlI_3
Molecular Weight	407.70 g/mol [4]
Melting Point	191 °C / 375.8 °F[2]
Boiling Point	360 °C / 680 °F[2]
Density	3.98 g/cm ³

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